Application Note: Synthesis and Utilization of Ethyl 3-(3-azetidinyloxy)benzoate

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Compound of Interest

Compound Name:	*Ethyl 3-(3-azetidinyloxy)benzoate*
CAS No.:	*954223-92-8*
Cat. No.:	*B1326350*

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Executive Summary

Ethyl 3-(3-azetidinyloxy)benzoate (CAS: 2029559-54-2) is a high-value heterocyclic building block used extensively in medicinal chemistry. It serves as a critical intermediate for introducing the 3-azetidinyloxy moiety, a structural motif increasingly favored in drug discovery for its ability to modulate lipophilicity (LogD) and metabolic stability compared to larger alkoxy rings (e.g., piperidines or pyrrolidines).

This guide details a robust, scalable protocol for synthesizing the compound as its stable hydrochloride salt. Unlike generic procedures, this workflow addresses common pitfalls such as hydrazo-ester byproduct removal in Mitsunobu couplings and the handling of hygroscopic azetidine salts.

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

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Property	Specification
IUPAC Name	Ethyl 3-(azetidin-3-yloxy)benzoate hydrochloride
Structure	Benzene ring substituted at C3 with an ethoxycarbonyl group and at C1 with a 3-azetidinyloxy ether linkage.
Molecular Formula	$C_{12}H_{15}NO_3 \cdot HCl$
Molecular Weight	221.25 g/mol (Free base) / 257.71 g/mol (HCl salt)
Physical State	White to off-white crystalline solid (Salt form)
Solubility	Soluble in water, DMSO, Methanol; Sparingly soluble in DCM (Salt form).
Stability	Hygroscopic. Store at -20°C under inert atmosphere.

Experimental Protocol: Step-by-Step Synthesis

Phase 1: Ether Formation via Mitsunobu Coupling

Objective: Coupling of N-Boc-3-hydroxyazetidine with Ethyl 3-hydroxybenzoate. Rationale: Nucleophilic aromatic substitution (SNAr) is ineffective here due to the electron-rich nature of the phenol and lack of activating groups on the azetidine. The Mitsunobu reaction provides a mild, stereospecific (though achiral here) route to form the ether bond.

Reagents:

- Ethyl 3-hydroxybenzoate (1.0 equiv)
- 1-Boc-3-hydroxyazetidine (1.2 equiv)
- Triphenylphosphine (PPh_3) (1.5 equiv)
- Diisopropyl azodicarboxylate (DIAD) (1.5 equiv)
- Tetrahydrofuran (THF), anhydrous

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Procedure:

- Preparation: In a flame-dried round-bottom flask under Nitrogen (N_2), dissolve Ethyl 3-hydroxybenzoate (10.0 g, 60 mmol) and 1-Boc-3-hydroxyazetidine (12.5 g, 72 mmol) in anhydrous THF (150 mL).
- Phosphine Addition: Add PPh_3 (23.6 g, 90 mmol) to the solution and cool the mixture to 0°C using an ice bath.
- Azodicarboxylate Addition: Add DIAD (17.7 mL, 90 mmol) dropwise over 30 minutes. Critical: Maintain internal temperature <5°C to prevent side reactions.
- Reaction: Remove the ice bath and allow the reaction to stir at Room Temperature (RT) for 16 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LCMS.
- Workup: Concentrate the mixture under reduced pressure.
- Purification (The "Trituration" Trick):
  - Dissolve the residue in a minimal amount of Diethyl Ether/Hexane (1:4).
  - Triphenylphosphine oxide (Ph_3PO) often precipitates; filter it off.
  - Purify the filtrate via Flash Column Chromatography (SiO_2, 0-30% EtOAc in Hexanes).
  - Yield: Expect 85-95% of Ethyl 3-((1-(tert-butoxycarbonyl)azetidin-3-yl)oxy)benzoate as a colorless oil or low-melting solid.

Phase 2: Deprotection & Salt Formation

Objective: Removal of the Boc group to yield the active amine salt. Rationale: Using HCl/Dioxane precipitates the product directly, avoiding aqueous workups that can lead to emulsion formation or loss of the water-soluble amine.

Reagents:

- 4M HCl in 1,4-Dioxane
- Dichloromethane (DCM) or Diethyl Ether (Et_2O)

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Procedure:

- Dissolution: Dissolve the intermediate from Phase 1 (15.0 g) in DCM (50 mL).
- Acidolysis: Add 4M HCl in Dioxane (50 mL, ~4 equiv) dropwise at 0°C.
- Reaction: Stir at RT for 2–4 hours. A white precipitate should form.
- Isolation:
  - Dilute the suspension with excess Diethyl Ether (200 mL) to maximize precipitation.
  - Filter the solid under N_2 atmosphere (hygroscopic!).
  - Wash the filter cake with Et_2O (3 x 50 mL).
- Drying: Dry under high vacuum at 40°C for 12 hours.
  - Final Product: **Ethyl 3-(3-azetidinyloxy)benzoate** Hydrochloride.

Process Visualization



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Caption: Step-by-step synthetic pathway from commercial starting materials to the final hydrochloride salt.

Quality Control & Validation (Self-Validating Protocols)

To ensure the trustworthiness of the synthesized material, compare your data against these expected parameters.

Expected Analytical Data

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- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 9.30 (br s, 2H): NH_2^+ protons (indicates salt formation).
  - δ 7.60 - 7.20 (m, 4H): Aromatic protons (Benzoate core).
  - δ 5.15 (m, 1H): Azetidine CH-O (The quintet shift confirms ether linkage).
  - δ 4.40 - 3.90 (m, 4H): Azetidine CH_2 protons (Broadening indicates ring strain/salt).
  - δ 4.30 (q, 2H) & 1.30 (t, 3H): Ethyl ester group.
- LC-MS (ESI+):
  - Main peak $[M+H]^+$ = 222.1 m/z (Free base mass).
  - Absence of $[M+H]^+$ = 322.1 (Boc-protected precursor).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield in Step 1	Incomplete activation of alcohol.[1]	Ensure reagents are anhydrous.[2] Add DIAD very slowly to prevent decomposition.
Sticky Solid in Step 2	Excess Dioxane/Water.	Triturate the sticky solid with dry Diethyl Ether or Hexane to induce crystallization.
Extra Peaks in NMR	Residual Phosphine Oxide.	The intermediate purification (Step 1.6) was insufficient. Repurify or use polymer-bound PPh_3.

Applications & Derivatization

The ethyl ester and the secondary amine provide two orthogonal handles for further elaboration.

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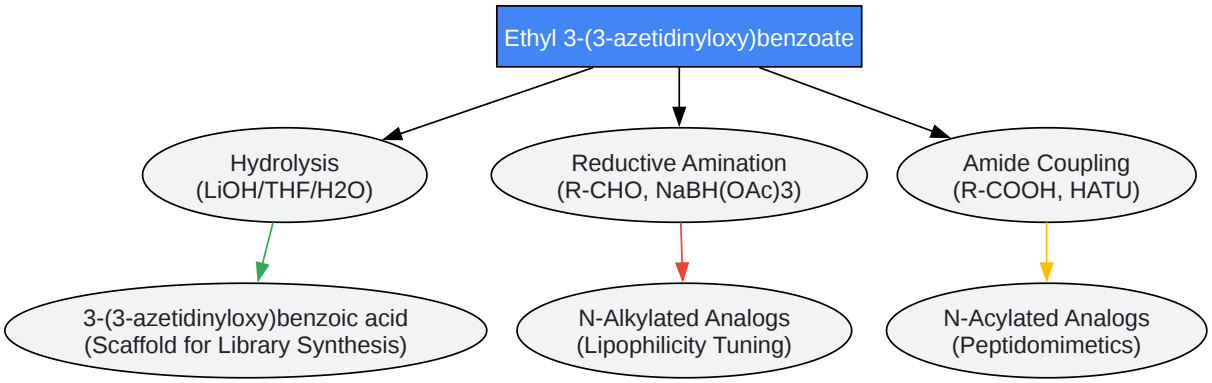

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Caption: Orthogonal derivatization pathways for medicinal chemistry optimization.

- Saponification: Treat with LiOH to access the benzoic acid derivative, useful for coupling to amines (e.g., creating amide libraries).
- N-Functionalization: The azetidine nitrogen is highly nucleophilic. It readily undergoes SNAr with heteroaryl halides or reductive amination with aldehydes to generate SAR (Structure-Activity Relationship) series.

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